

Application Notes and Protocols:

Complexometric Titration of Zinc with EDTA using Calmagite

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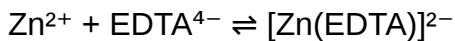
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Introduction

Complexometric titration is a powerful analytical technique for the quantitative determination of metal ions. This document provides a detailed protocol for the determination of zinc (Zn^{2+}) concentration using a direct titration with ethylenediaminetetraacetic acid (EDTA), a hexadentate chelating agent, and Calmagite as the metallochromic indicator.

The principle of this titration lies in the formation of a stable, water-soluble 1:1 complex between zinc ions and EDTA. The reaction can be represented as:



The endpoint of the titration is detected by Calmagite, an indicator that forms a wine-red complex with zinc ions. During the titration, EDTA first reacts with the free zinc ions. Once all the zinc has been complexed by EDTA, the EDTA displaces the Calmagite from the zinc-indicator complex. This causes a distinct color change from wine red to a clear blue, signaling the completion of the reaction.^{[1][2]} To ensure the quantitative formation of the zinc-EDTA complex and the proper functioning of the Calmagite indicator, the titration is carried out in a buffered solution at a pH of approximately 10.^{[1][3]}

Materials and Reagents Equipment

- Analytical balance
- Burette (50 mL)
- Pipettes (volumetric)
- Volumetric flasks (100 mL, 250 mL, 1000 mL)
- Erlenmeyer flasks (250 mL)
- Beakers
- Magnetic stirrer and stir bars
- pH meter

Chemicals

- Disodium edetate ($\text{Na}_2\text{H}_2\text{EDTA}\cdot2\text{H}_2\text{O}$), analytical reagent grade
- Zinc metal (primary standard grade) or Zinc Sulfate ($\text{ZnSO}_4\cdot7\text{H}_2\text{O}$), analytical reagent grade
- Calmagite indicator
- Ammonium chloride (NH_4Cl)
- Concentrated ammonia solution (NH_4OH)
- Hydrochloric acid (HCl), concentrated
- Deionized or distilled water

Experimental Protocols Preparation of Solutions

3.1.1. 0.01 M EDTA Standard Solution

- Dry the disodium edetate dihydrate at 80°C for 2 hours and cool in a desiccator.
- Accurately weigh approximately 3.7224 g of the dried $\text{Na}_2\text{H}_2\text{EDTA}\cdot 2\text{H}_2\text{O}$.
- Dissolve the weighed solid in deionized water in a 1000 mL volumetric flask.
- Make up the volume to the mark with deionized water and mix thoroughly. Store in a polyethylene bottle.

3.1.2. 0.01 M Zinc Standard Solution

- Accurately weigh approximately 0.6538 g of primary standard grade zinc metal.
- Place the zinc metal in a 250 mL beaker and add a small amount of dilute hydrochloric acid to dissolve it completely.
- Quantitatively transfer the dissolved zinc solution to a 1000 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly.

Alternatively, use an analytical grade zinc salt like $\text{ZnSO}_4\cdot 7\text{H}_2\text{O}$. Accurately weigh about 2.8754 g of $\text{ZnSO}_4\cdot 7\text{H}_2\text{O}$, dissolve in deionized water, and dilute to 1000 mL in a volumetric flask.

3.1.3. Ammonia-Ammonium Chloride Buffer (pH 10)

- Dissolve 64 g of ammonium chloride (NH_4Cl) in approximately 200 mL of deionized water.[\[4\]](#)
- Add 570 mL of concentrated ammonia solution (NH_4OH).[\[4\]](#)
- Dilute to 1000 mL with deionized water in a volumetric flask and mix well.[\[4\]](#)
- Check the pH of the buffer solution using a pH meter and adjust if necessary.

3.1.4. Calmagite Indicator Solution

- Dissolve 0.5 g of Calmagite in 1 L of distilled water.[\[4\]](#)

- Stir the solution for one hour to ensure it is fully dissolved.[\[4\]](#)

Standardization of EDTA Solution

- Pipette 25.00 mL of the standard 0.01 M zinc solution into a 250 mL Erlenmeyer flask.
- Add approximately 75 mL of deionized water.
- Add 2 mL of the pH 10 ammonia buffer solution.[\[3\]](#)
- Add 2-3 drops of Calmagite indicator solution. The solution should turn wine red.
- Titrate with the prepared EDTA solution from the burette with constant stirring until the color changes sharply from wine red to a clear blue.
- Record the volume of EDTA solution used.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the EDTA solution using the average volume.

Titration of an Unknown Zinc Sample

- Pipette an accurately measured volume (e.g., 25.00 mL) of the unknown zinc solution into a 250 mL Erlenmeyer flask.
- Dilute with approximately 75 mL of deionized water.
- Add 2 mL of the pH 10 ammonia buffer solution.[\[3\]](#)
- Add 2-3 drops of Calmagite indicator solution, which should result in a wine-red color.
- Titrate with the standardized EDTA solution until the endpoint is reached, indicated by a color change from wine red to blue.
- Record the volume of EDTA titrant consumed.
- Repeat the titration for a total of three concordant measurements.

Data Presentation and Calculations

The following tables should be used to record and present the experimental data.

Table 1: Standardization of EDTA Solution

Trial	Volume of Standard Zn ²⁺ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Consumed (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

Calculation of EDTA Molarity:

$$\text{Molarity of EDTA} = (\text{Molarity of Zn}^{2+} \times \text{Volume of Zn}^{2+}) / \text{Volume of EDTA}$$

Table 2: Titration of Unknown Zinc Sample

Trial	Volume of Unknown Zn ²⁺ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Standardized EDTA Consumed (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

Calculation of Unknown Zinc Concentration:

Molarity of Unknown Zn^{2+} = (Molarity of EDTA \times Volume of EDTA) / Volume of Unknown Zn^{2+}

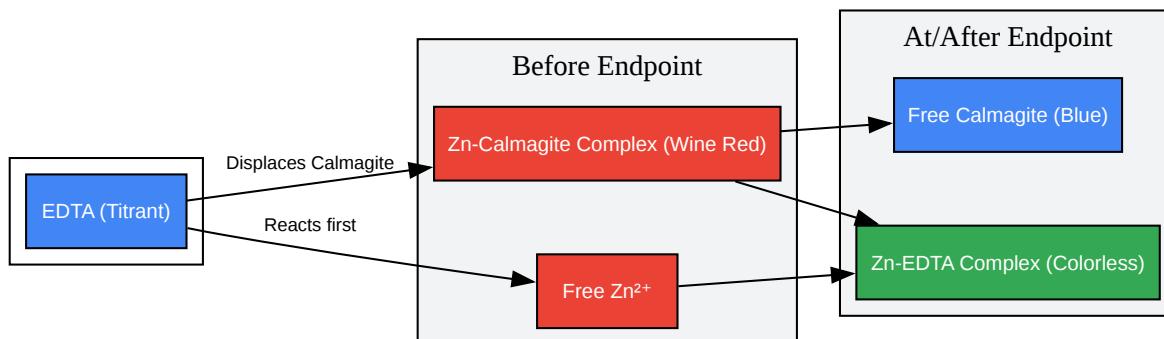
To express the concentration in mg/L (ppm):

Concentration (mg/L) = Molarity of Unknown Zn^{2+} \times Molar Mass of Zinc (65.38 g/mol) \times 1000 mg/g

Visualizations

Titration Chemistry Pathway

The following diagram illustrates the chemical equilibria involved in the complexometric titration of zinc with EDTA using Calmagite indicator.

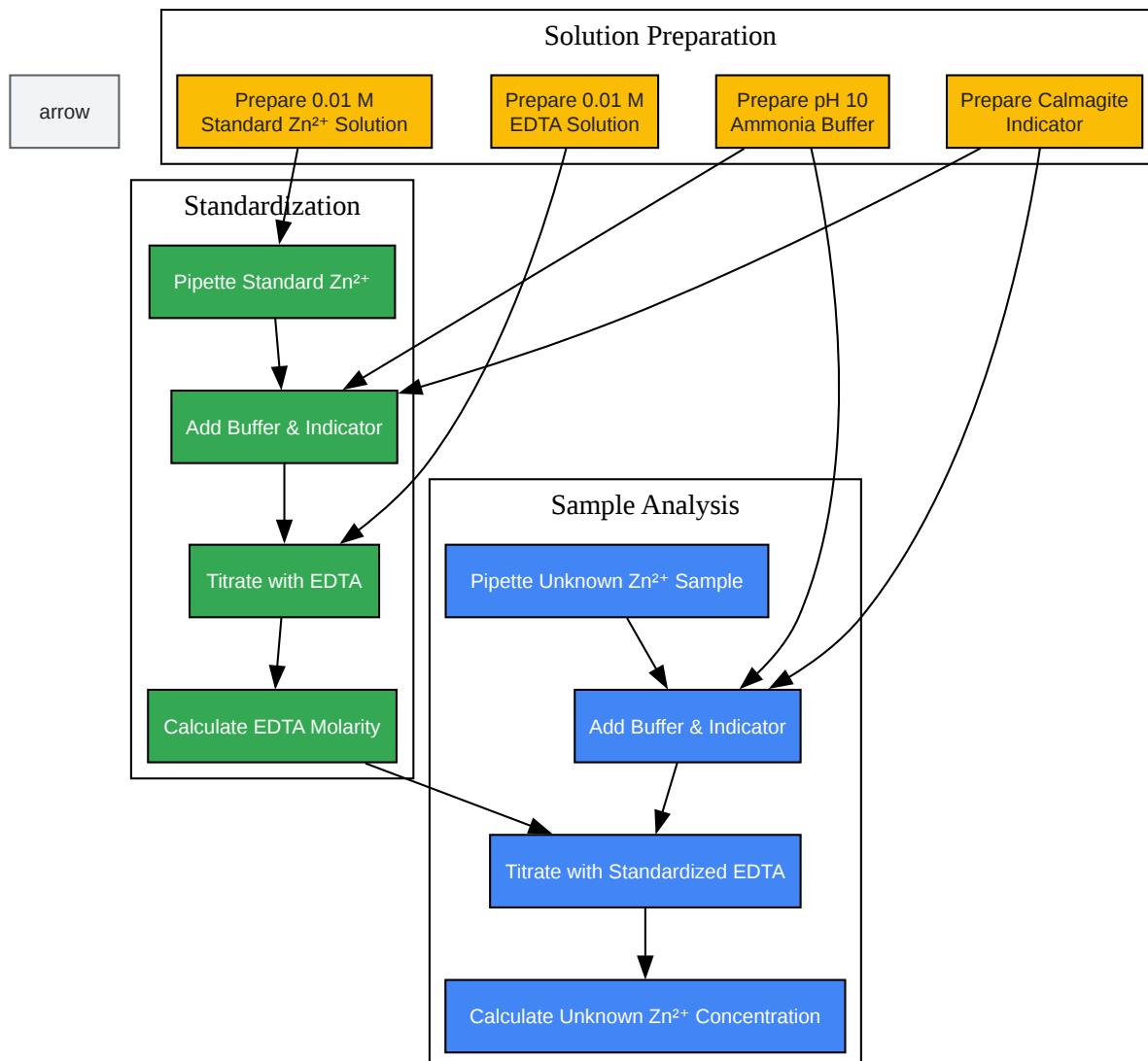


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Caption: Chemical reactions during the titration of Zn^{2+} with EDTA.

Experimental Workflow

The diagram below outlines the logical steps of the experimental protocol.



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Caption: Experimental workflow for zinc determination.

Interferences

Several metal ions can interfere with this titration by also forming complexes with EDTA. Common interfering ions include Ca^{2+} , Mg^{2+} , Cu^{2+} , Ni^{2+} , Co^{2+} , and Al^{3+} . If these ions are present in the sample, masking agents or other separation techniques may be necessary to ensure accurate results. For instance, cyanide can be used to mask ions like Cu^{2+} , Ni^{2+} , and Co^{2+} .^[5]

Conclusion

The complexometric titration of zinc with EDTA using Calmagite as an indicator is a reliable and accurate method for determining the concentration of zinc in various samples. Adherence to the detailed protocols for solution preparation, standardization, and titration is crucial for obtaining precise and reproducible results. The clear color change at the endpoint makes this a straightforward and widely applicable analytical technique.

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